Application Note: Regioselective Nitration of Methyl 5-Methoxy-2-Methylbenzoate

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Compound of Interest

Compound Name:	*Methyl 5-methoxy-2-methyl-3-nitrobenzoate*
CAS No.:	*1082042-32-7*
Cat. No.:	*B1423622*

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Abstract

This application note provides a detailed protocol for the regioselective nitration of methyl 5-methoxy-2-methylbenzoate. The procedure employs a mixed acid (fuming nitric acid and sulfuric acid) approach at controlled low temperatures to favor the formation of methyl 4-nitro-5-methoxy-2-methylbenzoate, a key intermediate in the synthesis of various pharmacologically active compounds. This document outlines the reaction mechanism, provides a step-by-step experimental procedure, discusses critical safety considerations, and presents methods for product characterization.

Introduction: The Significance of Directed Nitration

The nitration of aromatic compounds is a cornerstone of electrophilic aromatic substitution reactions in organic synthesis. The regiochemical outcome of such reactions is dictated by the electronic and steric effects of the substituents on the aromatic ring. In the case of methyl 5-methoxy-2-methylbenzoate, the methoxy ($-OCH_3$) and methyl ($-CH_3$) groups are ortho-, para-

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directing activators, while the methyl ester (-$COOCH_3$) is a meta-directing deactivator. The interplay of these directing effects presents a challenge in achieving high regioselectivity.

This protocol leverages the powerful directing influence of the methoxy group and the steric hindrance of the methyl group to selectively install a nitro group at the C4 position. Precise control over reaction conditions, particularly temperature, is paramount to prevent the formation of unwanted isomers and ensure a high yield of the desired product.

Reaction Mechanism and Rationale

The nitration is achieved through the formation of the highly electrophilic nitronium ion (NO_2^+) from the reaction of fuming nitric acid with concentrated sulfuric acid. Sulfuric acid acts as a catalyst, protonating nitric acid to facilitate the loss of a water molecule and generate the nitronium ion.

The subsequent electrophilic attack on the aromatic ring is directed by the existing substituents. The strongly activating and ortho-, para-directing methoxy group at C5, along with the activating ortho-, para-directing methyl group at C2, synergistically direct the incoming electrophile. The C4 position is electronically favored due to the strong activating effect of the adjacent methoxy group. Steric hindrance from the methyl group at C2 disfavors substitution at the C3 position.

Experimental Protocol

Materials and Reagents

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Reagent/Material	Grade	Supplier Example	Notes
Methyl 5-methoxy-2-methylbenzoate	≥98%	Sigma-Aldrich	Starting material.
Fuming Nitric Acid (HNO_3)	90%	Fisher Scientific	Highly corrosive and a strong oxidizing agent.
Concentrated Sulfuric Acid (H_2SO_4)	98%	VWR	Highly corrosive and dehydrating agent.
Dichloromethane (CH_2Cl_2)	Anhydrous, ≥99.8%	Sigma-Aldrich	Reaction solvent.
Saturated Sodium Bicarbonate ($NaHCO_3$)	ACS Grade	Fisher Scientific	For quenching the reaction.
Anhydrous Magnesium Sulfate ($MgSO_4$)	Laboratory Grade	VWR	For drying the organic layer.
Ice (from deionized water)	-	-	For temperature control.

Step-by-Step Procedure

- Preparation of the Nitrating Mixture: In a flask equipped with a magnetic stirrer and under a nitrogen atmosphere, carefully add 15 mL of concentrated sulfuric acid. Cool the flask to 0 °C using an ice-water bath. Slowly add 1.5 mL of fuming nitric acid dropwise to the cold sulfuric acid with vigorous stirring. Caution: This addition is highly exothermic. Maintain the temperature of the mixture below 10 °C throughout the addition. Allow the mixture to stir at 0 °C for 15 minutes before use.

- Reaction Setup: In a separate three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, and a dropping funnel, dissolve 5.0 g of methyl 5-methoxy-2-methylbenzoate in 25 mL of dichloromethane.

- Nitration Reaction: Cool the solution of the starting material to 0 °C using an ice-water bath. Slowly add the pre-cooled nitrating mixture dropwise from the dropping funnel over a period

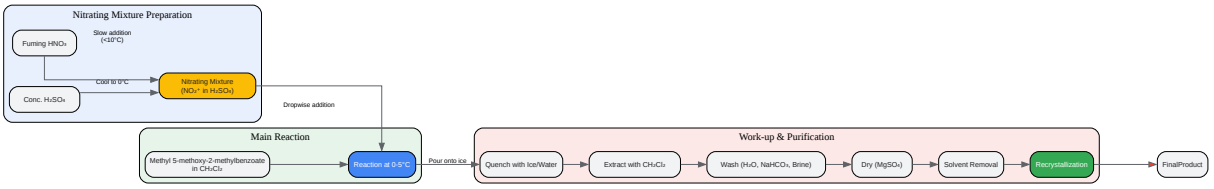
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of 30-45 minutes. Carefully monitor the internal temperature and maintain it between 0 and 5 °C throughout the addition.

- Reaction Monitoring: After the addition is complete, allow the reaction mixture to stir at 0 °C for an additional 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a mixture of ethyl acetate and hexanes as the eluent.
- Work-up and Quenching: Once the reaction is complete, carefully pour the reaction mixture over a stirred mixture of 200 g of crushed ice and 100 mL of water. Caution: This should be done slowly and in a well-ventilated fume hood as it can cause vigorous gas evolution.
- Extraction: Transfer the quenched mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with 50 mL portions of dichloromethane.
- Washing and Drying: Combine the organic extracts and wash them sequentially with 100 mL of water, 100 mL of saturated sodium bicarbonate solution, and finally with 100 mL of brine. Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal and Purification: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The crude product can be purified by recrystallization from a suitable solvent system such as ethanol or a mixture of ethyl acetate and hexanes to afford the desired methyl 4-nitro-5-methoxy-2-methylbenzoate as a solid.

Visualization of the Workflow

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Caption: Workflow for the nitration of methyl 5-methoxy-2-methylbenzoate.

Safety and Handling

- Corrosive Reagents: Fuming nitric acid and concentrated sulfuric acid are extremely corrosive and can cause severe burns. Always handle these reagents in a chemical fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, a face shield, a lab coat, and acid-resistant gloves.

- Exothermic Reaction: The preparation of the nitrating mixture and the nitration reaction itself are highly exothermic. Strict temperature control is crucial to prevent runaway reactions. Ensure an adequate cooling bath is in place and monitor the temperature continuously.

- Quenching: The quenching of the reaction mixture with water is also highly exothermic and can lead to splashing and the release of nitrogen oxide fumes. Perform this step slowly and with caution in a well-ventilated fume hood.

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Characterization of Methyl 4-nitro-5-methoxy-2-methylbenzoate

The identity and purity of the final product should be confirmed by standard analytical techniques.

- ^{1}H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methoxy group protons, the methyl group protons, and the ester methyl protons with characteristic chemical shifts and coupling patterns.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon NMR spectrum will confirm the number of unique carbon environments in the molecule.
- Mass Spectrometry (MS): Mass spectrometry will determine the molecular weight of the product, confirming the addition of a nitro group.
- Melting Point: A sharp melting point range for the recrystallized product is indicative of high purity.

Conclusion

This application note provides a robust and reliable protocol for the regioselective nitration of methyl 5-methoxy-2-methylbenzoate. By carefully controlling the reaction conditions, particularly the temperature, high yields of the desired methyl 4-nitro-5-methoxy-2-methylbenzoate can be achieved. Adherence to the safety precautions outlined is essential for the safe execution of this procedure. The detailed workflow and characterization guidelines aim to support researchers in the successful synthesis and validation of this important chemical intermediate.

References

- Organic Syntheses.A non-profit organization that provides the chemistry community with detailed, reliable, and carefully checked procedures for the synthesis of organic compounds. [Link]

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- PubChem.A public database of chemical substances and their properties, maintained by the National Center for Biotechnology Information (NCBI).[Link]

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